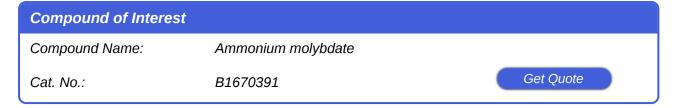


physical and chemical properties of ammonium molybdate tetrahydrate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ammonium Molybdate** Tetrahydrate

Introduction

Ammonium molybdate tetrahydrate, systematically known as ammonium heptamolybdate tetrahydrate, is an inorganic compound with the chemical formula (NH₄)₆Mo₇O₂₄·4H₂O.[1][2][3] It is a white crystalline solid that serves as a crucial source of molybdenum in various applications.[1][4][5][6][7] This compound is widely utilized as an analytical reagent for the determination of phosphates, silicates, and arsenates, in the production of molybdenum metal and ceramics, and as a catalyst in the petrochemical industry.[4][6][7][8][9][10] Its utility also extends to agriculture as a fertilizer additive and in cryo-negative staining for visualizing particles in biochemistry.[4][6][7][10][11] This technical guide provides a comprehensive overview of its physical and chemical properties, supported by experimental methodologies and visual representations of its chemical behavior.

Physical Properties

Ammonium molybdate tetrahydrate presents as a colorless to white or slightly yellowish-green crystalline solid.[1][5][12][13] It is odorless and its aqueous solution is weakly acidic.[1] [14] A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **Ammonium Molybdate** Tetrahydrate



Property	Value
Molecular Formula	(NH ₄) ₆ MO ₇ O ₂₄ ·4H ₂ O[1][2][10]
Molecular Weight	1235.86 g/mol [11][12][15]
Appearance	White to light green, crystalline solid[1][5][12]
Density	2.498 g/cm³ at 20-25 °C[4][7][8][12][15]
Melting Point	Decomposes, starts losing water of crystallization at ~90 °C[12][14][15]
Boiling Point	Decomposes at 190 °C[7][8][12][14]
Bulk Density	~800 kg/m ³ [2][15]
рН	5.0 - 5.5 (50 g/L in H ₂ O at 20 °C)[1][15][16]

Chemical Properties

The chemical behavior of **ammonium molybdate** tetrahydrate is characterized by its solubility, stability, and thermal decomposition pathway.

Solubility

Ammonium molybdate tetrahydrate is soluble in water, with a reported solubility of 400 g/L at 20 °C.[8][11][15] It is insoluble in alcohol and acetone.[4][8][14] The dissolution in water can lead to the formation of various polyoxomolybdate species, with the distribution being dependent on pH and concentration.[17] To enhance solubility, the addition of about 10% ammonia to the aqueous solution can be beneficial, as the loss of ammonia from the solution can lead to the formation of less soluble molybdic acid.[17]

Table 2: Solubility Data



Solvent	Solubility
Water	400 g/L (at 20 °C)[8][11][15]
Alcohol	Insoluble[4][8][11]
Acetone	Insoluble[14]
Acids	Soluble[4][14]
Bases	Soluble[14]

Stability and Reactivity

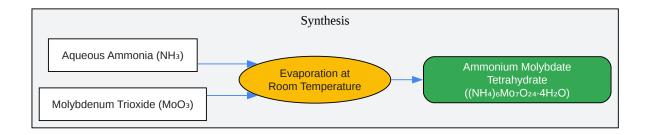
Ammonium molybdate tetrahydrate is a stable compound under normal conditions.[2][4][8] However, it is incompatible with strong acids and strong oxidizing agents.[4][8] In air, it is prone to weathering, which can lead to the loss of crystal water and some ammonia.[14] Acidic solutions of **ammonium molybdate** react to form molybdic acid and an ammonium salt.[18][19]

Thermal Decomposition

The thermal decomposition of **ammonium molybdate** tetrahydrate is a multi-step process that ultimately yields molybdenum trioxide (MoO₃).[3][14][20] The decomposition begins with the loss of water of crystallization at around 90-100 °C.[14] This is followed by a series of steps involving the release of both ammonia and water, leading to the formation of various **ammonium molybdate** intermediates before the final product is obtained at temperatures above 340 °C.[3][14][21] The exact intermediate phases and decomposition temperatures can be influenced by the heating rate and the surrounding atmosphere (e.g., air, inert gas).[20][22]

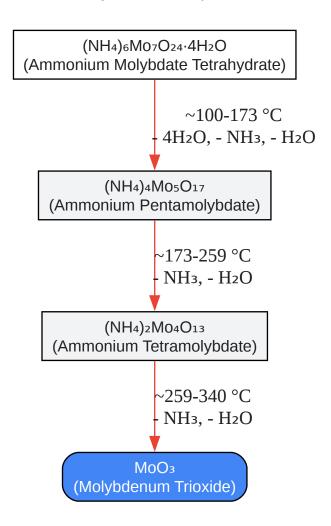
The stepwise decomposition has been reported to proceed through intermediates such as ammonium octamolybdate ((NH₄)₄Mo₈O₂₆) and other polymolybdates.[3][20]





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Caption: Synthesis of Ammonium Molybdate Tetrahydrate.



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Caption: Thermal Decomposition Pathway of **Ammonium Molybdate** Tetrahydrate.



Experimental Protocols

The characterization of **ammonium molybdate** tetrahydrate involves various analytical techniques to determine its physical and chemical properties.

Thermogravimetric Analysis-Differential Scanning Calorimetry (TGA-DSC)

This method is employed to study the thermal decomposition of the compound.

- Objective: To determine the temperature ranges of decomposition and the associated mass loss and thermal effects (endothermic or exothermic).
- Methodology: A small, precisely weighed sample of ammonium molybdate tetrahydrate is placed in a crucible within the TGA-DSC instrument. The sample is heated at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., 30-600 °C) under a controlled atmosphere (e.g., air or nitrogen).[14] The instrument continuously records the sample's weight and the heat flow to or from the sample as a function of temperature. The resulting thermogram (TG curve) shows the mass loss at each decomposition step, while the DSC curve indicates the thermal nature of these transitions.

X-ray Diffraction (XRD)

XRD is used to identify the crystalline phases of the material and its decomposition products.

- Objective: To determine the crystal structure of the initial compound and identify the intermediate and final products of thermal decomposition.
- Methodology: A powdered sample of the material is exposed to a monochromatic X-ray beam. The X-rays are diffracted by the crystalline lattice of the sample at specific angles. A detector measures the intensity of the diffracted X-rays as a function of the diffraction angle (2θ). The resulting diffraction pattern is a fingerprint of the crystalline material and can be compared to standard diffraction databases (e.g., JCPDS) for phase identification. In-situ XRD involves performing the analysis while the sample is being heated to observe phase transformations in real-time.[20]

Solubility Determination



The solubility of **ammonium molybdate** tetrahydrate in water can be determined using the isothermal equilibrium method.

- Objective: To quantify the maximum amount of the compound that can dissolve in a given amount of solvent at a specific temperature.
- Methodology: An excess amount of ammonium molybdate tetrahydrate is added to a known volume of deionized water in a sealed container. The mixture is agitated (e.g., using a magnetic stirrer) in a constant temperature bath (e.g., at 20 °C) for a sufficient period to ensure that equilibrium is reached. After settling, an aliquot of the supernatant saturated solution is carefully withdrawn, filtered, and its concentration is determined by a suitable analytical method. This could involve gravimetric analysis (evaporating the solvent and weighing the residue) or a spectroscopic technique.

Conclusion

Ammonium molybdate tetrahydrate is a compound of significant industrial and scientific importance. Its well-defined physical properties and predictable chemical behavior, particularly its solubility and thermal decomposition, are fundamental to its diverse applications. The experimental protocols outlined provide a basis for the quality control and further research of this versatile material, ensuring its effective use in scientific and industrial settings.

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